8-Bromoguanosine: A Multifaceted Modulator of Cellular Signaling

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Compound of Interest

Compound Name:	*8-Bromoguanosine hydrate*
CAS No.:	*332359-99-6*
Cat. No.:	*B1384367*

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Authored by: Gemini, Senior Application Scientist

Introduction: The Significance of a Modified Purine Nucleoside

8-Bromoguanosine is a synthetic, brominated derivative of the purine nucleoside guanosine.[1][2][3] This seemingly simple modification at the 8th position of the guanine ring profoundly influences its biological activity, transforming it into a versatile tool for probing and manipulating key cellular signaling pathways. Its increased resistance to metabolic processing by phosphodiesterases (PDEs) compared to its endogenous counterpart, cyclic guanosine monophosphate (cGMP), allows for sustained activation of downstream effectors.[4] This guide provides a comprehensive overview of the biological functions and molecular targets of 8-Bromoguanosine, with a focus on its applications in research and potential for therapeutic development. We will delve into its primary mechanisms of action, including the activation of Protein Kinase G (PKG), its role as an immunomodulator, and its emerging potential in oncology and virology.

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Core Mechanism of Action: Activation of the cGMP/PKG Signaling Pathway

The most well-characterized function of 8-Bromoguanosine and its cyclic monophosphate analog, 8-bromo-cGMP, is the activation of cGMP-dependent protein kinase (PKG).[5][6] By mimicking endogenous cGMP, 8-bromo-cGMP binds to and activates PKG, a serine/threonine kinase that plays a crucial role in a multitude of physiological processes, including smooth muscle relaxation, platelet aggregation, and neuronal function.[5][6][7]

The Causality Behind PKG Activation

The bromine atom at the 8-position forces the guanosine base into a syn conformation, which is a favorable conformation for binding to and activating PKG.[1][2] This conformational restriction, coupled with its resistance to degradation by PDEs, makes 8-bromo-cGMP a potent and sustained activator of the cGMP/PKG pathway.[4]

Experimental Workflow: Assessing PKG Activation via VASP Phosphorylation

A reliable method to quantify PKG activation in cells is to measure the phosphorylation of one of its key substrates, the Vasodilator-Stimulated Phosphoprotein (VASP), at the Ser239 residue.

Protocol: Western Blot for Phospho-VASP (Ser239)

- Cell Culture and Treatment:
  - Plate cells (e.g., vascular smooth muscle cells, platelets, or a cell line of interest) at an appropriate density in a multi-well plate.
  - Allow cells to adhere and grow overnight.
  - Treat cells with varying concentrations of 8-bromo-cGMP for a predetermined time course (e.g., 15-30 minutes). Include a vehicle control (e.g., DMSO or PBS).
- Cell Lysis:

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- Aspirate the culture medium and wash the cells once with ice-cold PBS.
- Lyse the cells in a radioimmunoprecipitation assay (RIPA) buffer supplemented with protease and phosphatase inhibitors to preserve the phosphorylation state of proteins.
- Scrape the cells and collect the lysate in a microcentrifuge tube.
- Clarify the lysate by centrifugation at 14,000 x g for 15 minutes at 4°C.

- Protein Quantification:
  - Determine the protein concentration of the supernatant using a standard protein assay (e.g., BCA or Bradford assay).
- SDS-PAGE and Western Blotting:
  - Normalize the protein concentrations of all samples and prepare them for SDS-PAGE by adding Laemmli sample buffer and boiling for 5 minutes.
  - Load equal amounts of protein per lane onto an SDS-polyacrylamide gel and perform electrophoresis.
  - Transfer the separated proteins to a polyvinylidene difluoride (PVDF) or nitrocellulose membrane.
  - Block the membrane with 5% non-fat dry milk or bovine serum albumin (BSA) in Tris-buffered saline with 0.1% Tween 20 (TBST) for 1 hour at room temperature.
  - Incubate the membrane with a primary antibody specific for phosphorylated VASP (Ser239) overnight at 4°C with gentle agitation.
  - Wash the membrane three times with TBST for 10 minutes each.
  - Incubate the membrane with an appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
  - Wash the membrane again as in the previous step.

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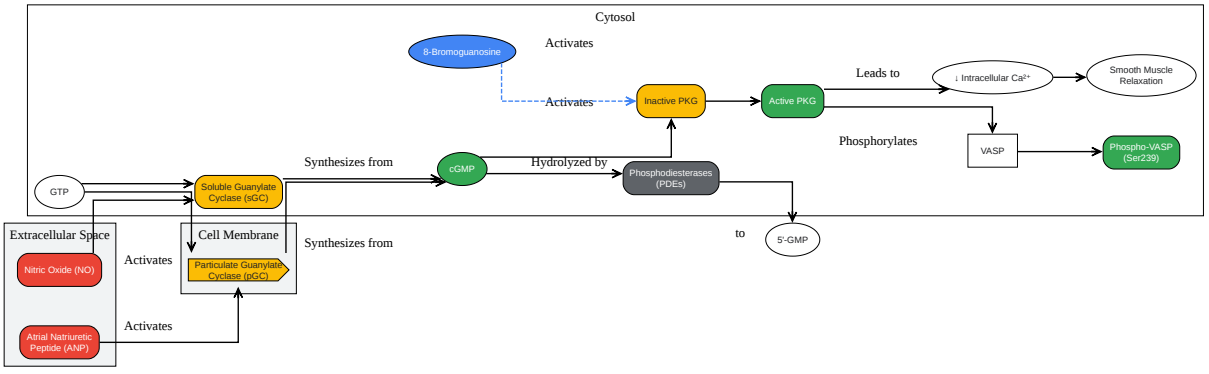
- To normalize for protein loading, strip the membrane and re-probe with an antibody against total VASP.

- Detection and Analysis:
  - Detect the signal using an enhanced chemiluminescence (ECL) substrate and an imaging system.
  - Quantify the band intensities using densitometry software. The ratio of phospho-VASP to total VASP indicates the level of PKG activation.

Diagram: cGMP/PKG Signaling Pathway



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Caption: The cGMP/PKG signaling pathway activated by 8-Bromoguanosine.

Immunomodulatory Functions of 8-Bromoguanosine

8-Bromoguanosine exhibits significant immunostimulatory properties, activating various components of both the innate and adaptive immune systems. This activity is largely attributed to the induction of interferons (IFNs).[2]

Activation of Immune Cells and Cytokine Production

Studies have shown that 8-Bromoguanosine can activate B cells, T cells, natural killer (NK) cells, and macrophages.[2] This activation leads to the production of a cascade of cytokines, most notably IFN-γ. The induction of IFN is a critical component of the antiviral and antitumor immune response.

Potential Interaction with Toll-Like Receptors (TLRs)

While the precise mechanism is still under investigation, evidence suggests that guanosine analogs can act as agonists for Toll-like receptor 7 (TLR7).[8] TLR7 is an endosomal receptor that recognizes single-stranded RNA, a hallmark of viral infection. Activation of TLR7 triggers a MyD88-dependent signaling pathway, leading to the production of type I interferons and other pro-inflammatory cytokines. It is plausible that 8-Bromoguanosine, as a guanosine analog, may be recognized by TLR7, contributing to its immunomodulatory effects.

Diagram: Putative TLR7 Signaling Pathway for 8-Bromoguanosine

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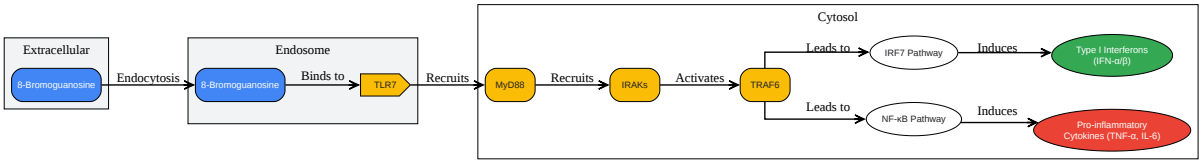

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Caption: Putative TLR7 signaling pathway activated by 8-Bromoguanosine.

Experimental Workflow: Measuring Cytokine Production

The immunomodulatory effects of 8-Bromoguanosine can be quantified by measuring the production of key cytokines, such as IFN-γ, from immune cells.

Protocol: IFN-γ ELISA

- Immune Cell Isolation and Culture:
  - Isolate peripheral blood mononuclear cells (PBMCs) from whole blood using density gradient centrifugation (e.g., Ficoll-Paque).
  - Resuspend the cells in complete RPMI-1640 medium.
  - Seed the cells in a 96-well plate at a density of 1 x 10^6 cells/mL.
- Cell Stimulation:
  - Treat the cells with various concentrations of 8-Bromoguanosine.
  - Include a positive control (e.g., phytohemagglutinin (PHA)) and a negative control (vehicle).

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- Incubate the plate at 37°C in a 5% CO2 incubator for 24-48 hours.

- Sample Collection:
  - Centrifuge the plate to pellet the cells.
  - Carefully collect the supernatant, which contains the secreted cytokines.
- ELISA Procedure:
  - Follow the manufacturer's instructions for a commercial IFN-γ ELISA kit.
  - Briefly, coat a 96-well ELISA plate with a capture antibody specific for IFN-γ.
  - Block the plate to prevent non-specific binding.
  - Add the collected supernatants and a series of IFN-γ standards to the wells.
  - Incubate to allow the IFN-γ to bind to the capture antibody.
  - Wash the plate and add a biotinylated detection antibody.
  - Incubate and wash again.
  - Add streptavidin-HRP and incubate.
  - Wash the plate and add a substrate solution (e.g., TMB).
  - Stop the reaction with a stop solution and read the absorbance at the appropriate wavelength (e.g., 450 nm).
- Data Analysis:
  - Generate a standard curve from the absorbance values of the IFN-γ standards.
  - Calculate the concentration of IFN-γ in the samples based on the standard curve.

Anti-Cancer and Anti-Viral Applications

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The multifaceted biological activities of 8-Bromoguanosine have led to its investigation as a potential therapeutic agent in oncology and virology.

Anti-Cancer Effects

Recent studies have highlighted the potential of 8-bromo-cGMP in suppressing tumor progression, particularly in epithelial ovarian cancer.[9] The proposed mechanism involves the inhibition of the epidermal growth factor receptor (EGFR)/phospholipase Cγ1 (PLCγ1) signaling pathway.[9] This leads to a reduction in cell proliferation, invasion, and migration.[9]

Table 1: Representative IC50 Values of 8-Bromoguanosine Analogs in Cancer Cell Lines

Compound	Cell Line	Cancer Type	IC50 (μM)	Reference
8-bromo-cGMP	A2780	Ovarian Cancer	Dose-dependent inhibition	[9]
8-bromo-cGMP	SKOV3	Ovarian Cancer	Dose-dependent inhibition	[9]

Note: Specific IC50 values for 8-Bromoguanosine across a wide range of cancer cell lines are not extensively consolidated in the literature. The provided data indicates a dose-dependent inhibitory effect, and further research is needed to establish precise IC50 values for different cancer types.

Experimental Workflow: Assessing Anti-Proliferative Effects

The anti-cancer potential of 8-Bromoguanosine can be evaluated by measuring its effect on cancer cell viability and proliferation using an MTT assay.

Protocol: MTT Assay for Cell Viability

- Cell Seeding:
  - Seed cancer cells in a 96-well plate at a predetermined optimal density.
  - Allow the cells to attach overnight.

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- Compound Treatment:
  - Treat the cells with a serial dilution of 8-Bromoguanosine for 24, 48, or 72 hours.
  - Include a vehicle control.
- MTT Addition:
  - After the incubation period, add MTT solution (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to each well at a final concentration of 0.5 mg/mL.
  - Incubate for 2-4 hours at 37°C to allow for the formation of formazan crystals.
- Formazan Solubilization:
  - Carefully remove the medium and add a solubilization solution (e.g., DMSO or a solution of SDS in HCl) to each well to dissolve the formazan crystals.
- Absorbance Measurement:
  - Measure the absorbance at a wavelength of 570 nm using a microplate reader.
- Data Analysis:
  - Calculate the percentage of cell viability relative to the vehicle control.
  - Plot the cell viability against the log of the compound concentration to determine the IC50 value (the concentration at which 50% of cell growth is inhibited).

Antiviral Activity

The immunomodulatory properties of 8-Bromoguanosine, particularly its ability to induce interferons, suggest its potential as an antiviral agent. Interferons play a crucial role in the host's defense against viral infections by inducing an antiviral state in cells and activating immune cells to clear the virus.

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Modulation of Neuronal Excitability and Intracellular Calcium

8-Bromoguanosine has also been shown to modulate neuronal activity and intracellular calcium levels. Its activation of PKG can influence ion channel activity and neurotransmitter release, highlighting its potential for research in neurobiology.

Experimental Workflow: Measuring Intracellular Calcium Mobilization

The effect of 8-Bromoguanosine on intracellular calcium can be monitored using fluorescent calcium indicators like Fura-2 AM.

Protocol: Intracellular Calcium Measurement with Fura-2 AM

- Cell Preparation and Dye Loading:
  - Plate cells (e.g., neurons or other cells of interest) on glass coverslips.
  - Load the cells with Fura-2 AM (acetoxymethyl ester) in a suitable buffer (e.g., HBSS) for 30-60 minutes at room temperature in the dark. Fura-2 AM is cell-permeant and is cleaved by intracellular esterases to the active, calcium-sensitive form, Fura-2.
- Washing and Incubation:
  - Wash the cells to remove extracellular dye.
  - Incubate the cells for a further 30 minutes to allow for complete de-esterification of the dye.
- Fluorescence Imaging:
  - Mount the coverslip on a fluorescence microscope equipped with a ratiometric imaging system.
  - Excite the cells alternately at 340 nm (calcium-bound Fura-2) and 380 nm (calcium-free Fura-2) and measure the emission at 510 nm.

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- Establish a baseline fluorescence ratio (340/380 nm).

- Cell Stimulation and Data Acquisition:
  - Add 8-Bromoguanosine to the cells and continuously record the fluorescence ratio over time.
  - The change in the 340/380 nm ratio is proportional to the change in intracellular calcium concentration.

- Data Analysis:
  - Analyze the kinetic data to determine the peak response and the duration of the calcium signal.

Conclusion: A Versatile Tool with Therapeutic Potential

8-Bromoguanosine is a powerful research tool that has significantly contributed to our understanding of cGMP/PKG signaling and its diverse physiological roles. Its ability to activate PKG, modulate the immune system, and exert anti-proliferative and potential antiviral effects underscores its multifaceted nature. The detailed experimental protocols provided in this guide offer a framework for researchers to further explore the biological functions and therapeutic potential of this intriguing molecule. As our understanding of the intricate signaling networks within cells continues to grow, the applications of 8-Bromoguanosine in both basic research and drug development are likely to expand.

References

- 8-Bromoguanosine 3′,5′-cyclic monophosphate - Wikipedia. (URL: [Link])
- Koo, G. C., Jewell, M. E., Manyak, C. L., Sigal, N. H., & Wicker, L. S. (1988). Activation of murine natural killer cells and macrophages by 8-bromoguanosine. Journal of Immunology, 140(9), 3249–3252. (URL: [Link])
- Measurement of the Intracellular Calcium Concentration with Fura-2 AM Using a Fluorescence Plate Reader - PMC - NIH. (URL: [Link])

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- Goodman, M. G., & Weigle, W. O. (1984). Bromination of guanosine and cyclic GMP confers resistance to metabolic processing by B cells. Proceedings of the National Academy of Sciences, 81(3), 862-866. (URL: [Link])
- IC50 values for compounds 1 and 2 in various cancer cell lines and a... - ResearchGate. (URL: [Link])
- Table S1 IC50 values of 1−49 against cancer and normal cell lines, at different incubation time, mechanism of action, target - The Royal Society of Chemistry. (URL: [Link])
- IC 50 values of compounds 8, 9, and 16 on HT-29, HeLa, and A549. - ResearchGate. (URL: [Link])
- lines ic50 values: Topics by Science.gov. (URL: [Link])
- 8-Bromoguanosine - Biochemicals - CAT N°: 18152 - Bertin bioreagent. (URL: [Link])
- Guanosine, 8-bromo-, cyclic 3',5'-(hydrogen phosphate), monosodiumsalt | C10H10BrN5NaO7P - PubChem. (URL: [Link])
- New ELISA-based VASP phosphorylation assay for high-throughput analysis of P2Y12 receptor inhibition. - ResearchGate. (URL: [Link])
- Phosphorylation of VASP induced by forskolin and effects of cGMP on... - ResearchGate. (URL: [Link])
- TLR7 and TLR8 agonists trigger different signaling pathways for human dendritic cell maturation - PubMed. (URL: [Link])
- 8-Br-cGMP suppresses tumor progression through EGFR/PLC γ1 pathway in epithelial ovarian cancer - PubMed. (URL: [Link])
- Differential VASP phosphorylation controls remodeling of the actin cytoskeleton - PMC. (URL: [Link])
- Cytokine Production in Cell Culture by Peripheral Blood Mononuclear Cells from Immunocompetent Hosts - PMC - NIH. (URL: [Link])

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- cAMP- and cGMP-dependent protein kinase phosphorylation sites of the focal adhesion vasodilator-stimulated phosphoprotein (VASP) in vitro and in intact human platelets - PubMed. (URL: [Link])
- TLR7 and TLR8 Differentially Activate the IRF and NF-κB Pathways in Specific Cell Types to Promote Inflammation - PubMed. (URL: [Link])
- Quantification of signal amplification for receptors: the Kd/EC50 ratio of full agonists as a gain parameter - Frontiers. (URL: [Link])
- TLR7 and TLR8 | Review - InvivoGen. (URL: [Link])
- TLR7 and TLR8 activate distinct pathways in monocytes during RNA virus infection - PubMed. (URL: [Link])
- Stimulation of Pro-inflammatory Cytokines in Mixed Cultures of Peripheral Blood Mononuclear Cells and Anaerobic Bacteria - PMC - NIH. (URL: [Link])
- Toll-Like Receptor Signaling Pathways - Frontiers. (URL: [Link])
- Synthetic TLR7 and TLR8 agonists | InvivoGen. (URL: [Link])
- Oxidant Sensing by Protein Kinases A and G Enables Integration of Cell Redox State with Phosphoregulation - NIH. (URL: [Link])
- 8-Bromoguanosine 3',5'-cyclic monophosphate - Wikipedia. (URL: [Link])

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Sources

- 1. ionbiosciences.com [ionbiosciences.com]
- 2. hellobio.com [hellobio.com]

- 3. Vasodilator-stimulated phosphoprotein (VASP) is phosphorylated on Ser157 by protein kinase C-dependent and -independent mechanisms in thrombin-stimulated human platelets - PMC [pmc.ncbi.nlm.nih.gov]
- 4. youtube.com [youtube.com]
- 5. Measurement of the Intracellular Calcium Concentration with Fura-2 AM Using a Fluorescence Plate Reader - PMC [pmc.ncbi.nlm.nih.gov]
- 6. The secretion of cytokines by peripheral blood mononuclear cells of patients with periodontitis and healthy controls when exposed to H2S - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Inhibition of cyclic GMP-dependent protein kinase-mediated effects by (Rp)-8-bromo-PET-cyclic GMPS - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Oxidant Sensing by Protein Kinases A and G Enables Integration of Cell Redox State with Phosphoregulation - PMC [pmc.ncbi.nlm.nih.gov]
- 9. 8-Br-cGMP suppresses tumor progression through EGFR/PLC γ1 pathway in epithelial ovarian cancer - PubMed [pubmed.ncbi.nlm.nih.gov]

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